

In-Depth Technical Guide to the Dionex AS19 Column Stationary Phase

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Compound of Interest

Compound Name: AS19
CAS No.: 1000578-26-6
Cat. No.: B1667631

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This technical guide provides a comprehensive overview of the Dionex™ IonPac™ **AS19** column's stationary phase composition, tailored for researchers, scientists, and drug development professionals. The document details the column's core chemistry, presents quantitative data in a structured format, outlines experimental protocols for key applications, and includes visualizations of the stationary phase architecture and analytical workflows.

Core Stationary Phase Composition

The Dionex™ IonPac™ **AS19** column is a high-capacity, hydroxide-selective anion-exchange column renowned for its application in the analysis of oxyhalides and common inorganic anions.^{[1][2]} At the heart of its performance is a unique stationary phase architecture.

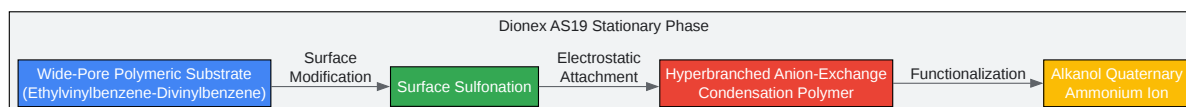
The stationary phase consists of a novel hyperbranched anion-exchange condensation polymer. This polymer is electrostatically attached to the surface of a wide-pore polymeric substrate.^{[1][2][3]} The substrate is a supermacroporous polyvinylbenzyl ammonium polymer cross-linked with divinylbenzene. The synthesis of the hyperbranched polymer involves a controlled, layer-by-layer growth process. The surface-sulfonated substrate is alternately treated with an epoxy monomer and an amine, leading to the formation of a hyperbranched

structure that grows directly off the substrate surface.[1][3] This method allows for the creation of a high-capacity resin.

The functional group responsible for the anion-exchange properties is an alkanol quaternary ammonium ion.[3] This strong anion exchanger ensures that the column is effective over a wide pH range (0-14).[4]

Logical Representation of the Stationary Phase Architecture

The following diagram illustrates the conceptual structure of the Dionex **AS19** stationary phase, from the core substrate to the functionalized surface.



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Conceptual Diagram of the Dionex **AS19** Stationary Phase Layers.

Quantitative Data and Specifications

The physical and chemical properties of the Dionex™ IonPac™ **AS19** column are summarized in the tables below, providing a clear comparison of its key specifications.

Chemical and Physical Properties

Property	Value	Reference
Stationary Phase	Hyperbranched anion-exchange condensation polymer	[1][2][3]
Functional Group	Alkanol Quaternary Ammonium Ion	[3]
Substrate	Supermacroporous polyvinylbenzyl ammonium polymer cross-linked with divinylbenzene	
pH Stability	0 - 14	[4]
Solvent Compatibility	0 - 100% Organic Solvents	[1][5]

Column Specifications

Parameter	4 mm ID Column	2 mm ID Column	0.4 mm ID Column	Reference
Internal Diameter (ID)	4 mm	2 mm	0.4 mm	[6]
Length	250 mm	250 mm	250 mm	[4]
Capacity (per column)	240 µeq	60 µeq	2.4 µeq	[4][6]
Maximum Pressure	4000 psi (276 bar)	4000 psi (276 bar)	4000 psi (276 bar)	[4]

Experimental Protocols

The Dionex™ IonPac™ **AS19** column is prominently used for the determination of trace levels of oxyhalides, such as bromate, in drinking water, often following regulatory methods like U.S. EPA Method 300.1.[1][7] Below is a detailed methodology for a typical application.

Analysis of Oxyhalides in Drinking Water (based on U.S. EPA Method 300.1)

This protocol outlines the steps for the analysis of common inorganic anions and oxyhalides in drinking water samples.

Sample Preparation:

- Collect water samples in clean, appropriate containers.
- If necessary, filter the samples through a 0.45 µm syringe filter to remove particulate matter. [\[3\]](#)
- For preservation of samples containing chlorite, add an ethylenediamine (EDA) solution. [\[3\]](#) [\[8\]](#)

Instrumentation:

- Dionex Ion Chromatography System
- Dionex IonPac AG19 Guard Column
- Dionex IonPac **AS19** Analytical Column
- Suppressed Conductivity Detector
- Autosampler

Chromatographic Conditions:

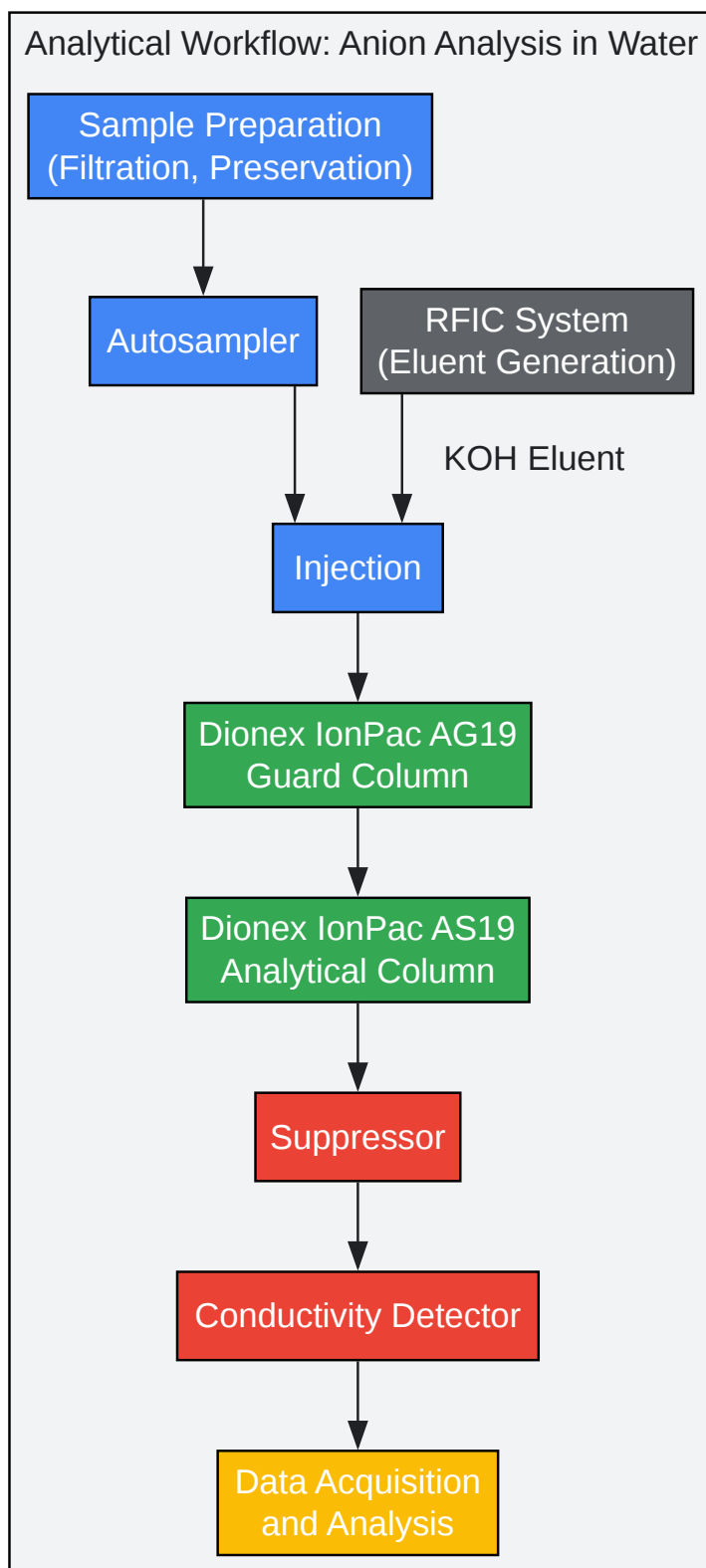
Parameter	Value
Eluent	Potassium Hydroxide (KOH) Gradient
Eluent Source	Reagent-Free™ IC (RFIC™) system with Eluent Generation
Flow Rate	Dependent on column ID (e.g., 1.0 mL/min for 4 mm ID)
Column Temperature	30 °C
Detection	Suppressed Conductivity
Injection Volume	Dependent on column ID and analyte concentration

Eluent Gradient Program (Example):

A gradient of potassium hydroxide is typically used to separate the anions of interest. The exact gradient program may vary based on the specific application and the matrix of the sample.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the analysis of anions in water samples using the Dionex **AS19** column with a Reagent-Free™ Ion Chromatography (RFIC™) system.



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Workflow for Anion Analysis using Dionex **AS19** with an RFIC System.

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